

# Technical Guide: Bromochloromethyl Acetate

## Structural Information and 3D Conformer

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### Compound of Interest

Compound Name: Bromochloromethyl acetate

CAS No.: 98136-99-3

Cat. No.: B120688

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## Executive Summary

**Bromochloromethyl acetate** is a mixed  $\alpha,\alpha$ -dihaloalkyl ester characterized by the presence of both bromine and chlorine atoms on the methylene carbon attached to the acetate group.

While primarily identified as a disinfection by-product (DBP) in chloraminated drinking water, its structural motif—an acyloxyhalomethane—is of significant interest in medicinal chemistry as a reactive intermediate for the synthesis of prodrugs (specifically acyloxyalkyl esters). This guide details its physicochemical identity, the stereochemical implications of its chiral center, and the protocols for its synthesis and handling.

## Chemical Identity & Physicochemical Properties

**Bromochloromethyl acetate** is an ester of acetic acid and the unstable alcohol bromochloromethanol. It is a dense, reactive liquid used primarily as a reference standard in environmental analysis and as an electrophilic building block in organic synthesis.

## Key Data Table

Property	Value	Source/Calculation
IUPAC Name	[Bromo(chloro)methyl] acetate	IUPAC
SMILES	<chem>CC(=O)OC(Cl)Br</chem>	PubChem
InChI Key	XCSJNAILUIHCLR- UHFFFAOYSA-N	Computed
Molecular Weight	187.42 g/mol	Calculated
Monoisotopic Mass	185.908 g/mol	Calculated
Chiral Center	1 (Methylene Carbon)	Structural Analysis
H-Bond Acceptors	2	C=O, C-O-C
Rotatable Bonds	2	Acetate-O, O-Methyl

## Structural Analysis & 3D Conformation

### Stereochemistry

Unlike simple methylene diesters, **bromochloromethyl acetate** possesses a chiral center at the methylene carbon (

). The carbon atom is bonded to four distinct groups:

- Hydrogen (-H)
- Chlorine (-Cl)
- Bromine (-Br)[1][2][3]
- Acetate Oxygen (-OAc)

This chirality implies the existence of two enantiomers (

and

). In standard synthesis and environmental formation, it exists as a racemic mixture.

## Conformational Landscape

The 3D conformation is governed by the rotation around the ester linkage and the anomeric carbon-oxygen bond.

- Ester Resonance: The acetate group ( ) is planar due to resonance delocalization, restricting rotation to the bond.
- Anomeric Effect: The presence of electronegative halogens (Br, Cl) on the carbon alpha to the ether-like oxygen creates a generalized anomeric effect. The lone pairs on the ester oxygen tend to align antiperiplanar to the C-Halogen antibonding orbitals ( ), stabilizing specific gauche conformations.

## Visualization (DOT Diagram)

The following diagram illustrates the connectivity and the chiral center of the molecule.

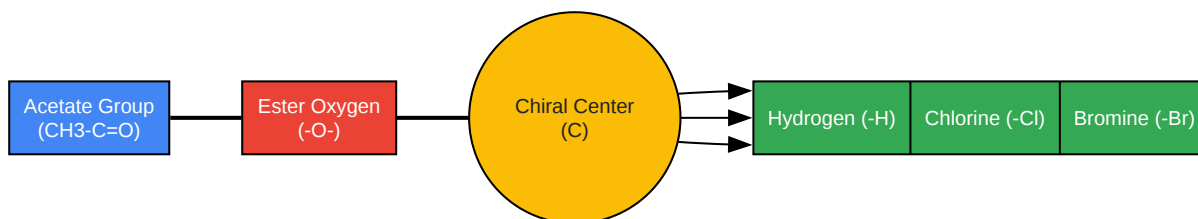


Figure 1: Connectivity of Bromochloromethyl Acetate highlighting the chiral center.

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## Synthesis & Reactivity

### Synthesis Protocols

Direct synthesis of mixed gem-dihalo esters is challenging due to their instability. Two primary routes are recognized in technical literature:

#### Method A: Radical Halogenation (Laboratory Standard)

This method involves the radical bromination of chloromethyl acetate.

- Precursor: Chloromethyl acetate (prepared from acetyl chloride + paraformaldehyde +  $\text{ZnCl}_2$ ).
- Reagent: N-Bromosuccinimide (NBS) or Bromine ( ) with UV light ( ).
- Mechanism: Radical abstraction of the benzylic-like proton on the chloromethyl group, followed by recombination with bromine.

## Method B: Halogen Exchange (Finkelstein-type)

Reaction of bromochloromethane with a carboxylate salt.

- Reagents: Sodium Acetate + Bromochloromethane (excess).
- Conditions: Phase transfer catalysis (PTC) or dipolar aprotic solvent (DMF).
- Note: This typically yields the mono-substituted product (chloromethyl acetate or bromomethyl acetate) unless specific conditions favor the retention of both halogens or subsequent halogenation occurs.

## Reaction Mechanism Diagram

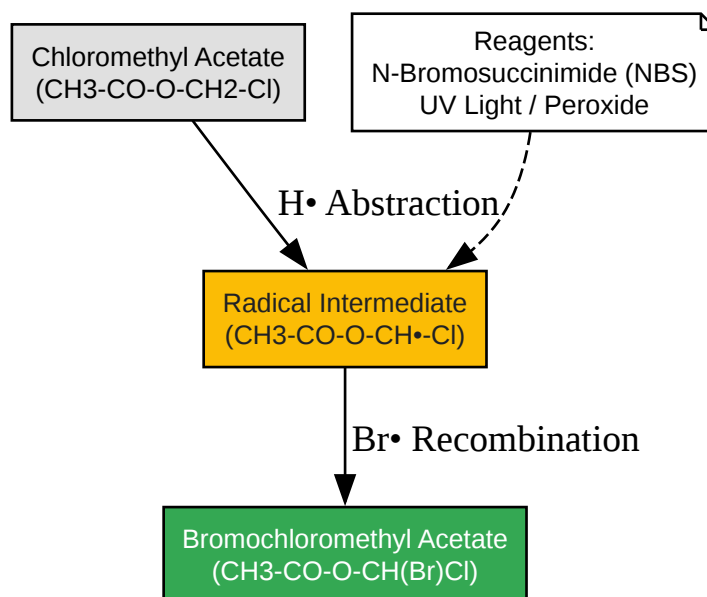


Figure 2: Radical synthesis pathway from chloromethyl acetate.

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## Applications in Drug Development

While **bromochloromethyl acetate** is often analyzed as a contaminant, its structural class ( $\alpha$ -halo esters) is foundational to prodrug design.

### Acyloxyalkyl Linkers

The moiety -O-CH(R)-O-C(=O)- is a classic "soft" promoiety used to mask carboxylic acids (e.g., in antibiotics like ampicillin

pivampicillin).

- Mechanism: The  $\alpha$ -halo ester reacts with the drug's carboxylic acid group to form an acyloxyalkyl ester.
- Bioactivation: Upon entry into the blood, ubiquitous esterases hydrolyze the terminal ester. The resulting  $\alpha$ -hydroxy ester spontaneously collapses (eliminating acetaldehyde/formaldehyde) to release the active drug.

- Role of **Bromochloromethyl Acetate**: It serves as a highly reactive electrophile to introduce the "acetoxo-bromochloromethyl" functionality, although the simple "acetoxymethyl" (from chloromethyl acetate) is far more common due to lower toxicity.

## Safety & Handling (Self-Validating Protocol)

Warning: **Bromochloromethyl acetate** is a potent alkylating agent and lachrymator.

- Containment: All operations must be performed in a certified chemical fume hood.
- Neutralization: Spills should be treated with aqueous sodium hydroxide (NaOH) or ammonia to hydrolyze the ester and neutralize the alkylating potential.
- Validation: Verify complete destruction of the compound by TLC or GC-MS (disappearance of the parent peak at MW ~186).

## References

- PubChem.**Bromochloromethyl acetate** (Compound). National Library of Medicine. Available at: [\[Link\]](#)
- Richardson, S. D., et al.Occurrence of Disinfection By-products in Drinking Water. U.S. Environmental Protection Agency (EPA).[4][5][6][7] Available at: [\[Link\]](#)
- Axios Research.Bromochloroacetaldehyde and related Halo-Acetate Standards. Available at: [\[Link\]](#)
- World Health Organization (WHO).Guidelines for Drinking-water Quality: Disinfection By-products. Available at: [\[Link\]](#)

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- To cite this document: BenchChem. [Technical Guide: Bromochloromethyl Acetate Structural Information and 3D Conformer]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b120688/docs#technical-guide-bromochloromethyl-acetate-structural-information-and-3d-conformer\]](https://www.benchchem.com/product/b120688/docs#technical-guide-bromochloromethyl-acetate-structural-information-and-3d-conformer)

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